

Penethamate Hydriodide: A Comprehensive Review for Veterinary Research

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Compound of Interest

Compound Name: Penethamate

Cat. No.: B1198818

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Penethamate hydriodide, an ester of benzylpenicillin, serves as a crucial prodrug in veterinary medicine, particularly for the treatment of bovine mastitis. Its unique pharmacokinetic properties allow for targeted delivery and concentration of the active compound, benzylpenicillin, at the site of infection within the mammary gland. This technical guide provides a comprehensive literature review of **penethamate** hydriodide, focusing on its mechanism of action, pharmacokinetic profile, clinical efficacy, and the experimental protocols utilized in its evaluation. All quantitative data are summarized in structured tables for comparative analysis, and key processes are visualized through diagrams to facilitate a deeper understanding for research and development professionals.

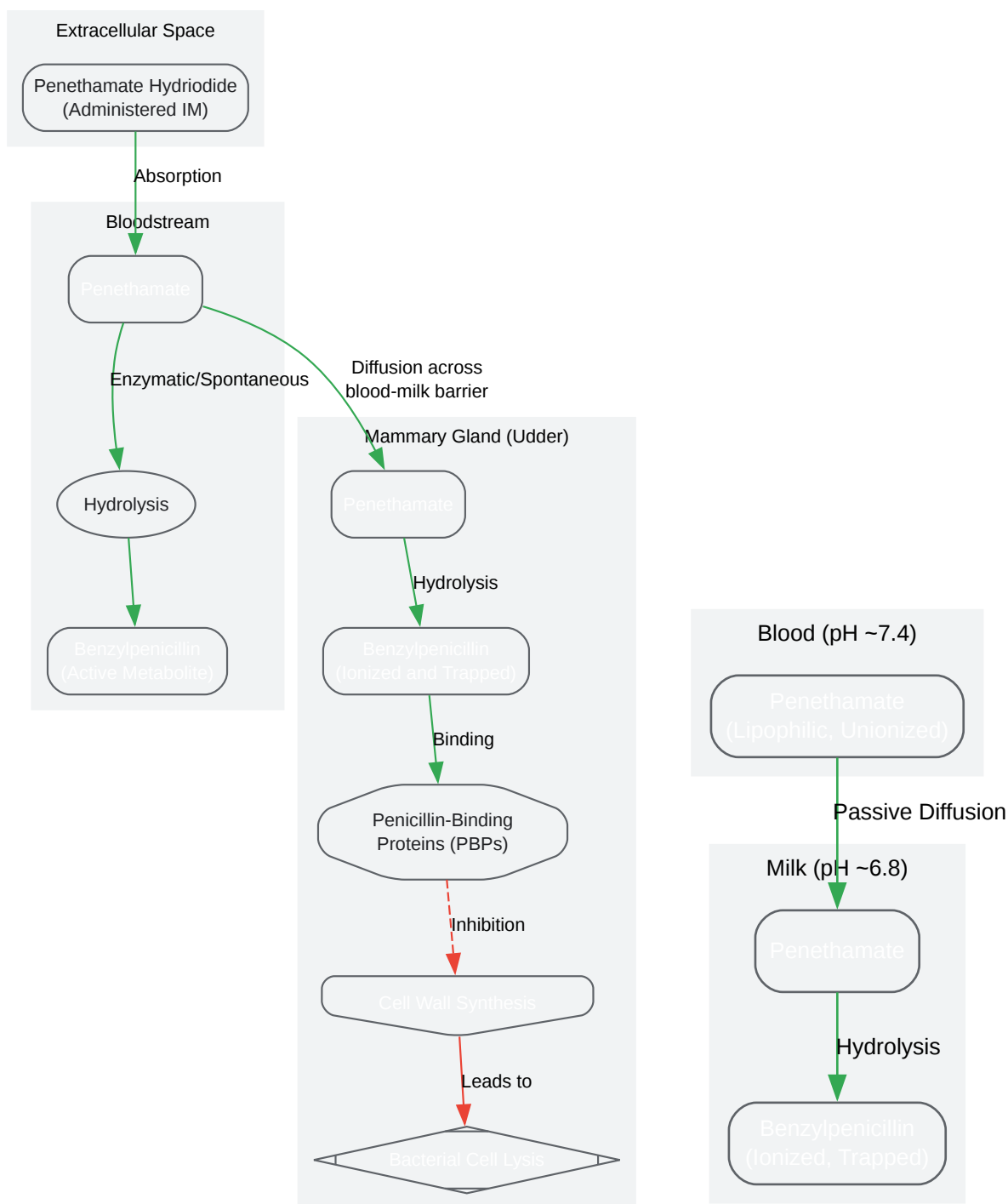
Mechanism of Action

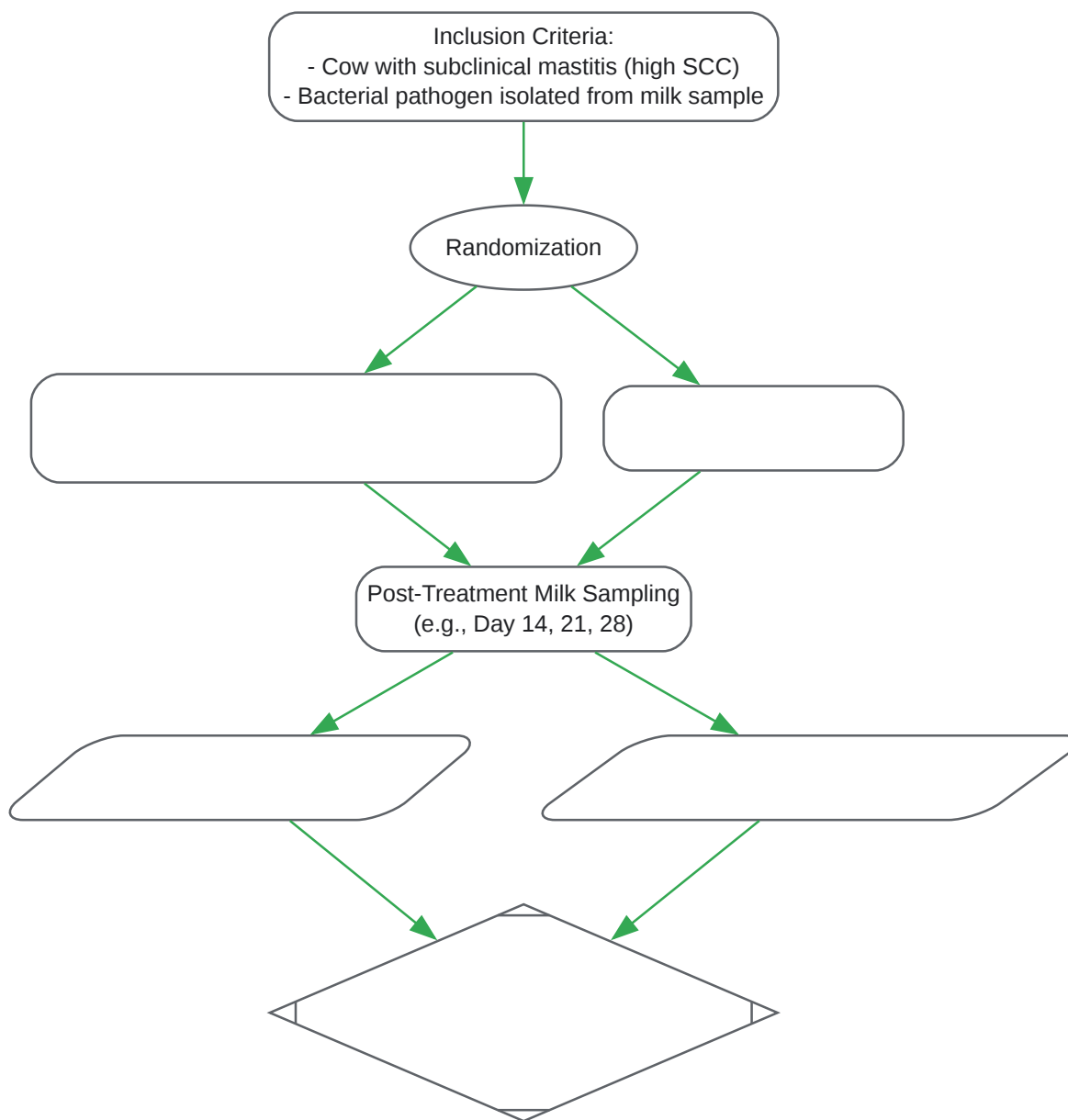
Penethamate hydriodide itself is biologically inactive. Following intramuscular administration, it is absorbed into the bloodstream and subsequently undergoes hydrolysis to yield its active metabolite, benzylpenicillin (penicillin G), and diethylaminoethanol.[1] The antimicrobial activity of **penethamate** is exclusively attributed to benzylpenicillin.[1]

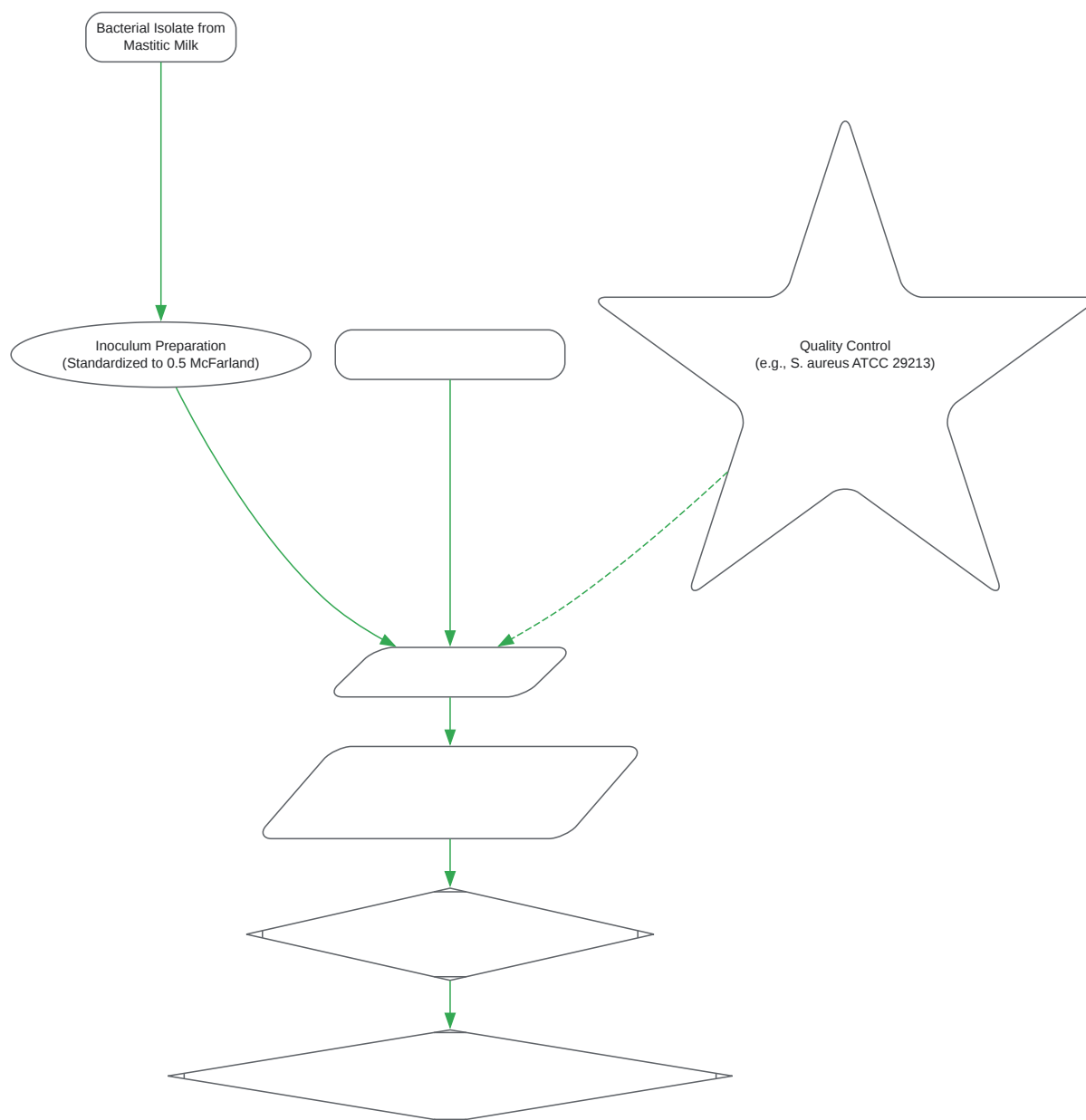
Benzylpenicillin exerts its bactericidal effect by inhibiting the final stages of peptidoglycan synthesis in the bacterial cell wall. It specifically targets and covalently binds to penicillin-binding proteins (PBPs), which are bacterial enzymes essential for cross-linking the

peptidoglycan chains. This inhibition disrupts cell wall integrity, leading to cell lysis and bacterial death.

Signaling Pathway: Inhibition of Bacterial Cell Wall Synthesis







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References

- 1. ema.europa.eu [ema.europa.eu]
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